

Tin(II) Bromide: A Comprehensive Technical Guide to its Crystal Structure and Properties

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Compound of Interest

Compound Name: *Tin(II) bromide*

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Introduction

Tin(II) bromide (SnBr_2), also known as stannous bromide, is a versatile inorganic compound with significant applications in various fields of research and development, including as a precursor in the synthesis of perovskite solar cells and other optoelectronic materials.[1] Its rich structural chemistry, characterized by the existence of multiple polymorphs, and its notable electronic and optical properties make it a subject of considerable interest. This technical guide provides an in-depth analysis of the crystal structure, physical and chemical properties, and experimental protocols related to **tin(II) bromide**.

Crystal Structure

Tin(II) bromide is known to exist in at least two crystalline forms, or polymorphs: a room-temperature orthorhombic phase and a high-temperature hexagonal phase.[2] The arrangement of atoms within these crystal lattices dictates the material's properties and performance in various applications. The solid-state structure of SnBr_2 is related to that of tin(II) chloride (SnCl_2) and lead(II) chloride (PbCl_2).[2] In the solid state, the tin atoms are coordinated by five neighboring bromine atoms in an approximately trigonal bipyramidal configuration.[2] In the gas phase, SnBr_2 has a non-linear, bent configuration.[3]

Polymorphs of Tin(II) Bromide

Orthorhombic Polymorph (α -SnBr₂): This is the stable form of **tin(II) bromide** at room temperature.

Hexagonal Polymorph (β -SnBr₂): This is the high-temperature phase of **tin(II) bromide**.

Crystallographic Data	Orthorhombic (α -SnBr ₂) Polymorph	Hexagonal (β -SnBr ₂) Polymorph
Crystal System	Orthorhombic	Hexagonal
Space Group	Pnma	P6 ₃ /m
Lattice Parameters	a = 8.3908 Å, b = 4.2354 Å, c = 10.5203 Å	a = 12.2824 Å, c = 4.3568 Å
Unit Cell Volume	374.23 Å ³	549.54 Å ³

Physical and Chemical Properties

Tin(II) bromide is a pale yellow or gray powder that is sensitive to moisture and light. It is a reducing agent and acts as a Lewis acid.

Property	Value
Molecular Formula	SnBr ₂
Molar Mass	278.52 g/mol
Appearance	Pale yellow to gray crystalline powder
Density	5.12 g/cm ³
Melting Point	215-232 °C
Boiling Point	620-639 °C
Solubility in Water	85.2 g/100 mL at 0 °C; 222.5 g/100 mL at 100 °C (decomposes in large volumes of water)
Solubility in Organic Solvents	Soluble in alcohol, ether, acetone, pyridine, and dimethyl sulfoxide

Experimental Protocols

Synthesis of Tin(II) Bromide from Metallic Tin and Hydrobromic Acid

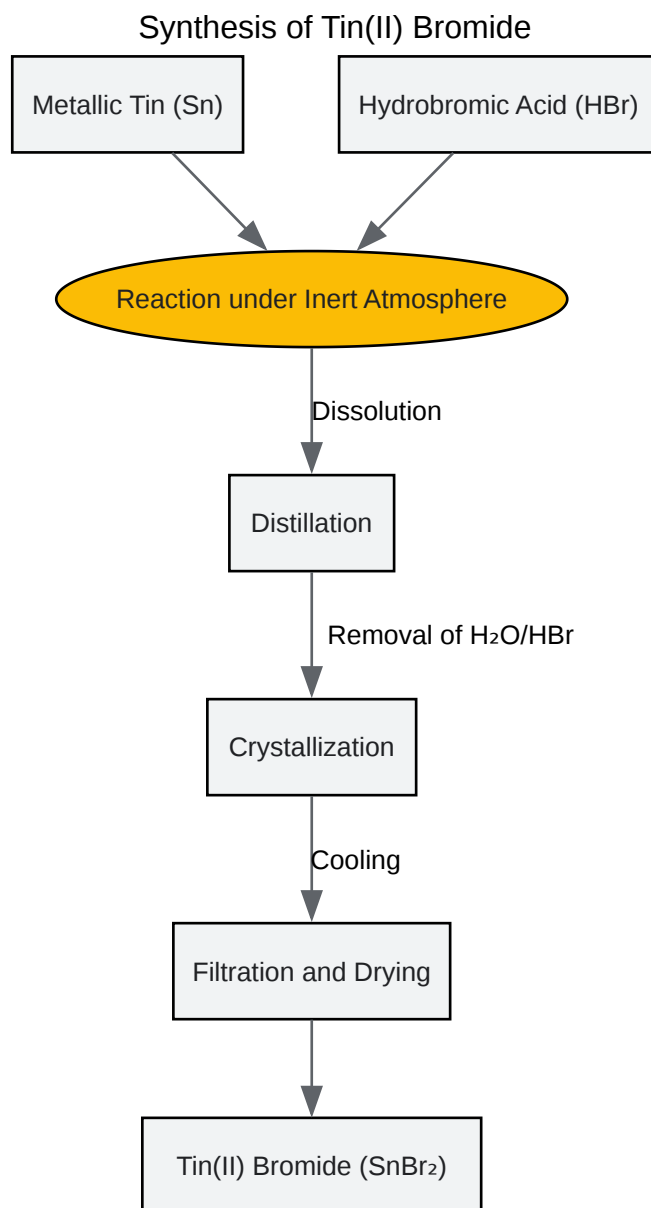
This method involves the direct reaction of metallic tin with hydrobromic acid.^{[2][4]}

Materials:

- Metallic tin (granules or powder)
- Concentrated hydrobromic acid (HBr, 48%)
- Distillation apparatus
- Heating mantle
- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

- Place metallic tin in a round-bottom flask equipped with a reflux condenser and a gas inlet for an inert atmosphere.
- Slowly add concentrated hydrobromic acid to the flask. An excess of HBr is typically used to ensure complete reaction.
- Heat the mixture gently under an inert atmosphere to initiate the reaction. The reaction produces hydrogen gas, which should be safely vented. $\text{Sn(s)} + 2\text{HBr(aq)} \rightarrow \text{SnBr}_2\text{(aq)} + \text{H}_2\text{(g)}$
- Once the reaction is complete (i.e., the tin has dissolved), distill off the excess water and HBr.
- Allow the remaining solution to cool, during which **tin(II) bromide** will crystallize.
- Collect the crystals by filtration, wash with a small amount of cold, deoxygenated water, and dry under vacuum.



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Synthesis workflow for **tin(II) bromide**.

Single Crystal Growth by Solvent Evaporation

High-quality single crystals of **tin(II) bromide** can be grown using a solvent evaporation method.

Materials:

- **Tin(II) bromide** powder
- Anhydrous ethanol (or other suitable solvent)
- Beaker or crystallizing dish
- Inert atmosphere glovebox or Schlenk line

Procedure:

- In an inert atmosphere, dissolve **tin(II) bromide** powder in a minimal amount of pre-heated anhydrous ethanol with stirring until the solid is fully dissolved.
- If insoluble impurities are present, perform a hot filtration through a pre-warmed filter into a clean, pre-warmed container.
- Allow the solution to cool slowly to room temperature. Slow cooling promotes the formation of larger, higher-quality crystals.
- Further cooling in a refrigerator can increase the yield.
- Once crystals have formed, isolate them by decanting the solvent or by filtration.
- Dry the crystals under vacuum.

Powder X-ray Diffraction (PXRD) Analysis

PXRD is a standard technique to identify the crystalline phases present in a sample.

Sample Preparation:

- Grind a small amount of the **tin(II) bromide** sample to a fine powder using an agate mortar and pestle to ensure random orientation of the crystallites.
- Mount the powdered sample onto a sample holder. Ensure the surface of the powder is flat and level with the holder's surface.

Instrument Parameters (Typical):

- X-ray Source: Cu K α radiation ($\lambda = 1.5406 \text{ \AA}$)
- Voltage and Current: 40 kV and 40 mA
- Scan Type: Continuous scan
- Scan Range (2θ): 10° to 80°
- Scan Speed/Step Size: $1^\circ/\text{min}$ or 0.02° per step with a counting time of 1-2 seconds per step.

Differential Scanning Calorimetry (DSC) Analysis

DSC is used to study the thermal properties of a material, such as phase transitions and melting points.

Sample Preparation:

- Accurately weigh 5-10 mg of the **tin(II) bromide** sample into an aluminum or other inert DSC pan.
- Hermetically seal the pan to prevent any interaction with the atmosphere during the measurement.
- Place an empty, sealed pan in the reference position of the DSC cell.

Instrument Parameters (Typical):

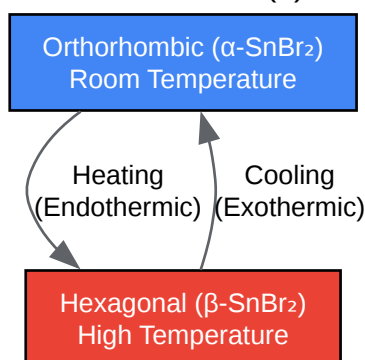
- Temperature Program:
 - Heat from room temperature to a temperature above the expected phase transition and melting point (e.g., 250°C) at a constant heating rate.
 - Hold at the final temperature for a few minutes to ensure thermal equilibrium.
 - Cool back to room temperature at a controlled rate.

- Heating/Cooling Rate: 10 °C/min
- Purge Gas: Nitrogen or argon at a constant flow rate (e.g., 50 mL/min) to provide an inert atmosphere.

Phase Transition

Tin(II) bromide undergoes a reversible phase transition from the orthorhombic (α) phase to the hexagonal (β) phase upon heating. DSC analysis can be used to determine the temperature of this transition.

Phase Transition of Tin(II) Bromide



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Temperature-induced phase transition of SnBr₂.

Electronic and Optical Properties

The electronic and optical properties of **tin(II) bromide** are of significant interest for its application in optoelectronic devices.

Property	Value
Band Gap	~2.9 - 3.5 eV (experimental values vary)
Photoluminescence	Exhibits photoluminescence, with emission properties dependent on the crystal structure and presence of defects.[5][6][7][8][9]

The band gap of **tin(II) bromide** can be determined from UV-Vis absorption spectroscopy data using a Tauc plot. The relationship between the absorption coefficient (α), photon energy ($h\nu$), and the optical band gap (E_g) is given by the Tauc equation:

$$(\alpha h\nu)^n = A(h\nu - E_g)$$

where A is a constant and n depends on the nature of the electronic transition ($n=2$ for a direct band gap and $n=1/2$ for an indirect band gap).

Applications

Tin(II) bromide is a key precursor material in the fabrication of lead-free perovskite solar cells, offering a more environmentally friendly alternative to lead-based perovskites.[1] It is also used in the synthesis of other tin-based semiconductors and as a Lewis acid catalyst in organic synthesis.

Safety Information

Tin(II) bromide is corrosive and moisture-sensitive. It should be handled in a well-ventilated fume hood, and appropriate personal protective equipment, including gloves and safety glasses, should be worn. Store in a tightly sealed container in a cool, dry place away from moisture and light.

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